Application Notes: 1-Bromoethyl Acetate as a Versatile Alkylating Agent

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Compound of Interest

Compound Name:	*1-bromoethyl Acetate*
CAS No.:	*40258-78-4*
Cat. No.:	*B138604*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1-Bromoethyl acetate is a 1-haloalkyl ester widely utilized in organic synthesis as an alkylating agent.[1][2] Its primary function is the introduction of a (1-acetoxy)ethyl group onto nucleophilic moieties such as carboxylic acids, phenols, and amines. This transformation is particularly significant in the field of medicinal chemistry for the synthesis of prodrugs. The resulting (1-acetoxy)ethyl esters or ethers can mask polar functional groups, potentially enhancing a drug molecule's lipophilicity and oral bioavailability. In vivo, these linkages are designed to be cleaved by ubiquitous esterase enzymes, releasing the active parent drug. This note provides an overview of its applications, experimental protocols, and safety considerations.

Key Applications

- Prodrug Synthesis: The most prominent application of **1-bromoethyl acetate** is in the creation of ester prodrugs. For instance, it is a key intermediate in the preparation of the oral antibiotic Cefuroxime axetil.[3] The (1-acetoxy)ethyl group is attached to the carboxylic acid

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of a parent drug, forming a prodrug that is more readily absorbed. Subsequent enzymatic hydrolysis releases the active pharmaceutical ingredient.

- Protecting Group Chemistry: The (1-acetoxy)ethyl (ACE) group can serve as a protecting group for carboxylic acids and alcohols. It is stable under various synthetic conditions but can be removed under specific hydrolytic conditions, making it a useful tool in multi-step synthesis.

- Modification of Antibiotics: **1-Bromoethyl acetate** is explicitly mentioned as a 1-haloalkyl ester used in the modification of antibiotics to improve their pharmacological properties.[1][2][3]

Chemical and Physical Properties

A summary of the key properties of **1-bromoethyl acetate** is provided below.

Property	Value	Reference
Molecular Formula	$C_4H_7BrO_2$	PubChem[4]
Molecular Weight	167.00 g/mol	PubChem[4]
CAS Number	40258-78-4	PubChem[4]
Appearance	Liquid	Ambeed
IUPAC Name	1-bromoethyl acetate	PubChem[4]
Storage Temperature	2-8°C, under inert atmosphere	Ambeed

Experimental Protocols & Methodologies

Protocol 1: General Procedure for Alkylation of Carboxylic Acids

This protocol describes a representative method for the esterification of a carboxylic acid using **1-bromoethyl acetate** to form a (1-acetoxy)ethyl ester, a common prodrug motif.

Workflow Diagram:

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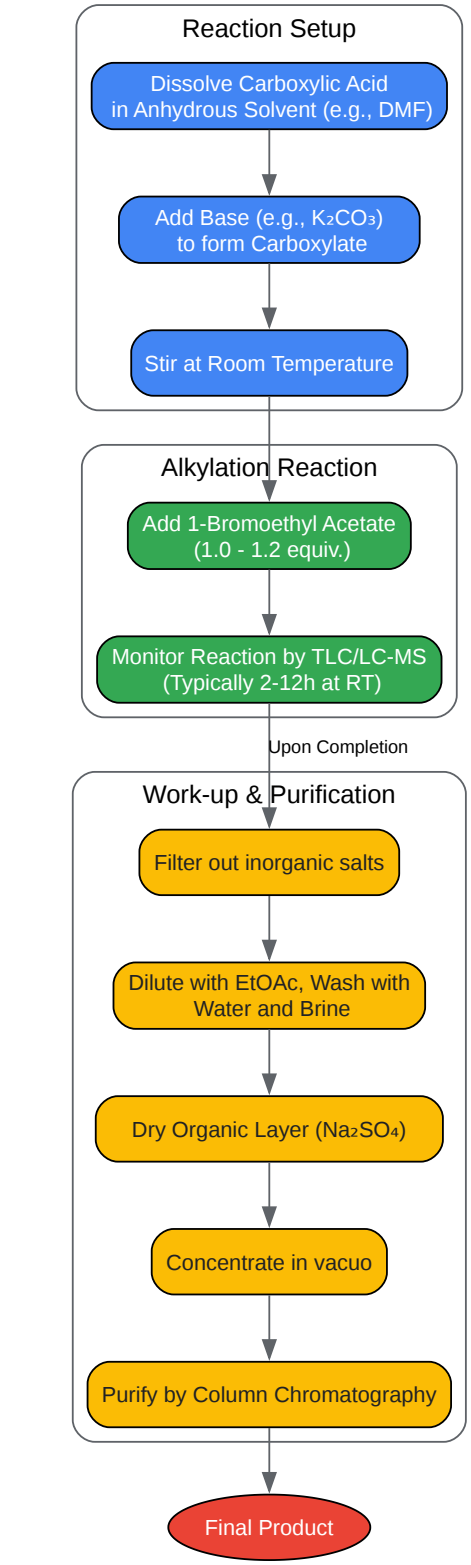
General Workflow for Carboxylic Acid Alkylation



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Caption: General experimental workflow for the alkylation of a carboxylic acid.

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Materials:

- Carboxylic acid (1.0 equiv)
- **1-Bromoethyl acetate** (1.1 equiv)
- Potassium carbonate (K_2CO_3, anhydrous, 1.5 equiv)
- N,N-Dimethylformamide (DMF, anhydrous)
- Ethyl acetate (EtOAc)
- Water and Brine

Procedure:

- To a solution of the carboxylic acid in anhydrous DMF, add anhydrous potassium carbonate.
- Stir the resulting suspension at room temperature for 30-60 minutes to ensure the formation of the carboxylate salt.
- Add **1-bromoethyl acetate** to the mixture dropwise.
- Allow the reaction to stir at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, filter the reaction mixture to remove inorganic salts.
- Dilute the filtrate with ethyl acetate and wash sequentially with water and brine to remove residual DMF and salts.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the desired (1-acetoxy)ethyl ester.

Protocol 2: Synthesis of **1-Bromoethyl Acetate**

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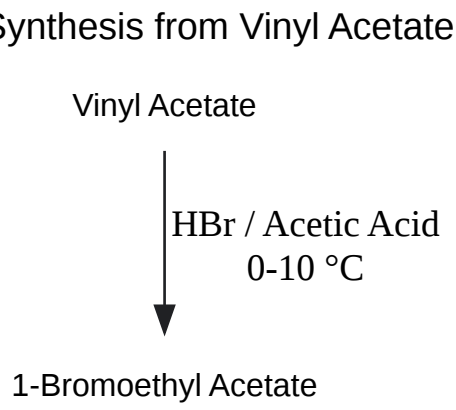
For laboratories that wish to prepare the reagent, two common methods are reported.

Method A: From Vinyl Acetate and HBr A high-yield process involves the reaction of vinyl acetate with hydrogen bromide, often in an acetic acid solvent.[5]

Reaction Scheme:



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Caption: Synthesis of **1-bromoethyl acetate** from vinyl acetate.

Procedure:

- Cool a solution of hydrogen bromide (30%) in acetic acid (1.2 equiv) to 0 °C.[5]
- Slowly add vinyl acetate (1.0 equiv) to the cooled mixture.[5]
- Stir the reaction mixture for 1 hour at 0-10 °C.[5]
- Extract the mixture with dichloromethane.[5]
- Wash the organic extract with cold distilled water (0-5 °C), dry over anhydrous magnesium sulfate, and distill under vacuum to obtain **1-bromoethyl acetate**.[5][6]

Method B: From Acetyl Bromide and Acetaldehyde An older method uses acetyl bromide and acetaldehyde with a zinc chloride catalyst.[3][6]

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Method	Reactants	Catalyst / Solvent	Yield	Purity	Reference
A	Vinyl Acetate, HBr	Acetic Acid	81.4 g (from 53.5 ml vinyl acetate)	Not specified	Patent[5]
A (variant)	Vinyl Acetate, $SiBr_4$	Nano Fe_2O_3 / Water	89.0%	98.2%	ChemicalBook[6]
B	Acetyl Bromide, Acetaldehyde	Zinc Chloride	Not specified	Not specified	ChemicalBook[3]

Reaction Mechanisms

Alkylation Mechanism

The alkylation of a carboxylate or phenoxide with **1-bromoethyl acetate** typically proceeds through a bimolecular nucleophilic substitution (S_n2) mechanism. The nucleophile attacks the electrophilic carbon bearing the bromine atom, displacing the bromide ion in a single concerted step.

Caption: General S_n2 mechanism for alkylation by **1-bromoethyl acetate**.

Prodrug Activation Mechanism

In vivo, the (1-acetoxy)ethyl ester prodrug is hydrolyzed by esterase enzymes to release the active drug, along with acetaldehyde and acetic acid as byproducts.

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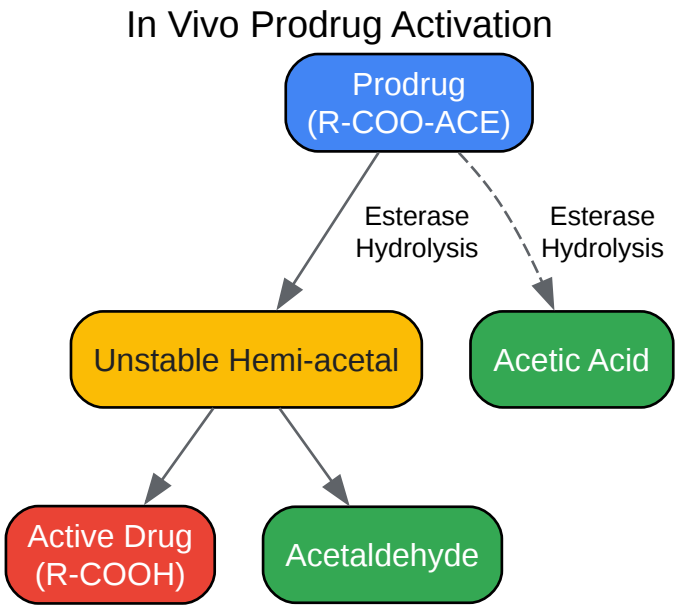

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Caption: Enzymatic hydrolysis of a (1-acetoxy)ethyl ester prodrug.

Safety and Handling

1-Bromoethyl acetate is a hazardous chemical and must be handled with appropriate safety precautions.

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Hazard Statement	GHS Code	Precaution
Flammable liquid and vapor	H226	Keep away from heat, sparks, and open flames.[4][7]
Causes skin irritation	H315	Wear protective gloves and clothing.[4][8] Wash skin thoroughly after handling.[7]
Causes serious eye irritation	H319	Wear tightly fitting safety goggles.[4][8]
May cause respiratory irritation	H335	Use only in a well-ventilated area or under a chemical fume hood.[4][8][9]
Fatal if swallowed, in contact with skin or if inhaled	H300+H310+H330	Do not ingest. Do not breathe vapors. Work under a hood.[7]

First Aid Measures:

- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[8][10]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a doctor.[8][10]
- Inhalation: Move person into fresh air. If not breathing, give artificial respiration. Consult a doctor.[7][10]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a physician or poison control center immediately.[8][9]

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[8] Keep away from heat and sources of ignition.[7][9] Recommended storage temperature is 2-8°C.

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